

# Addressing CAS Number Discrepancy for Targeted Comparison Guide

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## Compound of Interest

Compound Name: 847991-34-8

CAS No.: 847991-34-8

Cat. No.: B612613

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Senior Application Scientist's Note: Our initial investigation into the compound designated by CAS number **847991-34-8** has revealed significant inconsistencies across various chemical and supplier databases. This CAS number has been erroneously associated with at least two distinct and well-documented pharmaceutical compounds: Afuresertib (an Akt inhibitor) and Dabrafenib Mesylate (a BRAF inhibitor). Furthermore, some sources vaguely identify it as a "MARK Substrate" without providing a definitive chemical structure.

To maintain the highest standards of scientific integrity and provide a valuable, accurate technical guide for researchers, it is imperative that we address this ambiguity before proceeding. The methodologies for evaluating batch-to-batch consistency are highly dependent on the specific chemical properties, mechanism of action, and intended application of the molecule in question.

Authoritative chemical databases have provided clear and distinct CAS numbers for the well-characterized compounds:

- Afuresertib (also known as GSK2110183) is correctly identified by CAS number 1047644-62-1.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Dabrafenib Mesylate is correctly identified by CAS number 1195768-06-9.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Given this discrepancy, we are unable to generate a scientifically rigorous and reliable comparison guide for "CAS **847991-34-8**." A guide based on an ambiguous or incorrect

identifier would be misleading and counterproductive for the intended audience of scientific professionals.

Action Required:

To proceed with your request, please clarify which of the following compounds is the intended subject of the batch-to-batch consistency evaluation guide:

- Afuresertib (CAS: 1047644-62-1)
- Dabrafenib Mesylate (CAS: 1195768-06-9)
- Another compound, for which a correct CAS number and chemical identity can be provided.

Upon receiving this clarification, we will be able to construct the in-depth, technically accurate comparison guide you require, complete with tailored experimental protocols, comparative data, and detailed scientific rationale.

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## Sources

- [1. Afuresertib - LKT Labs \[lktlabs.com\]](#)
- [2. abmole.com \[abmole.com\]](#)
- [3. selleckchem.com \[selleckchem.com\]](#)
- [4. Afuresertib : Drug Detail - Cancer Knowledgebase \(CKB\) \[ckb.genomenon.com\]](#)
- [5. tga.gov.au \[tga.gov.au\]](#)
- [6. Dabrafenib Mesylate | 1195768-06-9 \[chemicalbook.com\]](#)
- [7. Dabrafenib mesylate | Raf Kinases | Tocris Bioscience \[tocris.com\]](#)
- [8. pharmaffiliates.com \[pharmaffiliates.com\]](#)
- [9. selleckchem.com \[selleckchem.com\]](#)

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